

Synthesis and Isotopic Labeling of Acephate-d6: A Technical Guide

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Compound of Interest

Compound Name: Acephate-d6

Cat. No.: B13427395

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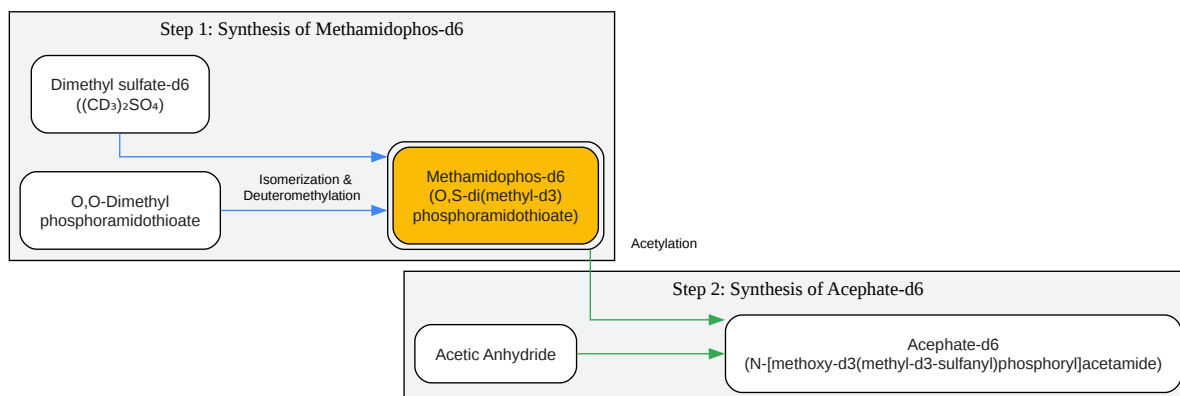
This technical guide provides a comprehensive overview of the synthesis and isotopic labeling of **Acephate-d6**. **Acephate-d6**, a deuterated analog of the widely used organophosphate insecticide Acephate, serves as an invaluable internal standard for quantitative analysis in various matrices, including environmental and biological samples. Its use significantly improves the accuracy and precision of analytical methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).

This document details a plausible synthetic pathway for **Acephate-d6**, outlines the necessary experimental protocols, and presents relevant quantitative data. The synthesis is a two-step process commencing with the preparation of the key intermediate, Methamidophos-d6, followed by its acetylation to yield the final product.

Core Synthesis Pathway

The synthesis of **Acephate-d6** hinges on the preparation of its deuterated precursor, O,S-di(methyl-d3) phosphoramidothioate (Methamidophos-d6). This is achieved through the isomerization and deuteromethylation of an appropriate phosphoramidothioate precursor using

a deuterated methylating agent. The resulting Methamidophos-d6 is then acetylated to produce **Acephate-d6**.



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Caption: Overall synthetic pathway for **Acephate-d6**.

Experimental Protocols

The following protocols are representative methods derived from established syntheses of Acephate and its analogs. Researchers should adapt these procedures with appropriate safety precautions in a well-ventilated fume hood.

Step 1: Synthesis of O,S-di(methyl-d3) phosphoramidothioate (Methamidophos-d6)

This procedure is adapted from the known isomerization of O,O-dimethyl phosphoramidothioate using a methylating agent.

Materials:

- O,O-Dimethyl phosphoramidothioate
- Dimethyl sulfate-d6 ((CD₃)₂SO₄)
- Toluene
- Sodium hydroxide solution (40%)
- Methanol
- 1,2-Dichloroethane (for extraction)

Procedure:

- In a three-necked flask equipped with a mechanical stirrer, thermometer, and dropping funnel, dissolve O,O-dimethyl phosphoramidothioate in toluene.
- Slowly add sodium hydroxide solution at a controlled temperature of 25-40°C. Stir the mixture for 1 hour at 38-40°C.
- Allow the layers to separate and remove the aqueous layer.
- To the organic layer, add methanol.
- Slowly add dimethyl sulfate-d6 dropwise, maintaining the temperature between 35-40°C.
- After the addition is complete, continue stirring for 2-3 hours at 50-60°C. Monitor the reaction progress by an appropriate method (e.g., GC or TLC) until the starting material is consumed.
- Cool the reaction mixture and remove the methanol under reduced pressure.
- Extract the product with 1,2-dichloroethane.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude Methamidophos-d6.
- The crude product may be purified by vacuum distillation or column chromatography.

Step 2: Synthesis of Acephate-d6

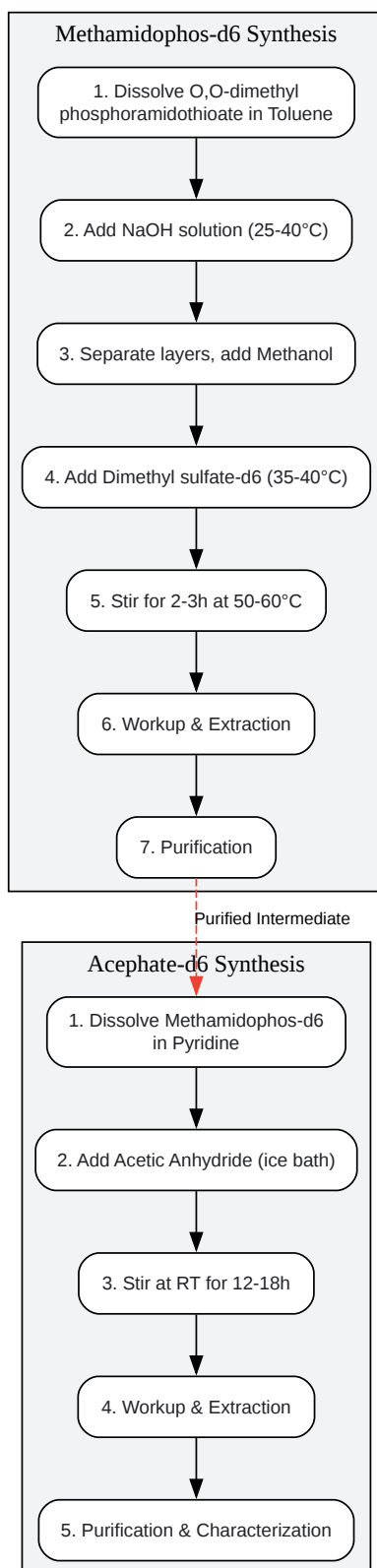
This step involves the N-acetylation of the synthesized Methamidophos-d6. This procedure is based on the known synthesis of 14C-labeled Acephate.^[1]

Materials:

- Methamidophos-d6 (from Step 1)
- Acetic anhydride
- Pyridine (as catalyst and solvent)
- Dichloromethane (for extraction)
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- In a clean, dry flask, dissolve the purified Methamidophos-d6 in pyridine.
- Cool the solution in an ice bath.
- Slowly add acetic anhydride dropwise with stirring.
- Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- Monitor the reaction for completion by TLC or GC-MS.
- Upon completion, dilute the reaction mixture with dichloromethane and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- The resulting crude **Acephate-d6** can be purified by recrystallization or column chromatography.



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Caption: General experimental workflow for **Acephate-d6** synthesis.

Quantitative Data

The following tables summarize key data for the reactants and products involved in the synthesis of **Acephate-d6**. Data for the non-labeled analogs are provided for reference where specific data for the deuterated compounds are not readily available.

Table 1: Properties of Reactants and Intermediates

Compound	Formula	Molar Mass (g/mol)	CAS Number	Key Properties
O,O-Dimethyl phosphoramidothioate	C ₂ H ₈ NO ₂ PS	141.13	17321-47-0	Intermediate
Dimethyl sulfate-d6	C ₂ D ₆ O ₄ S	132.17	15199-43-6	Deuterating agent, ≥99 atom % D
Methamidophos-d6	C ₂ H ₂ D ₆ NO ₂ PS	147.17	1219799-41-3	Deuterated intermediate
Acetic Anhydride	C ₄ H ₆ O ₃	102.09	108-24-7	Acetylating agent

Table 2: Properties of Final Product

Compound	Formula	Molar Mass (g/mol)	CAS Number	Isotopic Purity
Acephate-d6	C ₄ H ₄ D ₆ NO ₃ PS	189.20	2109699-73-0	Typically ≥98%

Table 3: Representative Reaction Parameters (for non-labeled synthesis)

Reaction Step	Reactant Ratio (Precursor:Re agent)	Temperature (°C)	Duration (hours)	Typical Yield (%)
Methamidophos Synthesis	1 : 1.05-1.2	35 - 60	2 - 4	>94
Acephate Synthesis	1 : 1.1	0 - 25	12 - 18	~90

Note: Yields are highly dependent on reaction scale, purity of reagents, and purification methods.

Conclusion

The synthesis of **Acephate-d6** is a feasible process for a well-equipped organic chemistry laboratory. The key to the synthesis is the use of a deuterated methylating agent, such as dimethyl sulfate-d6, to prepare the pivotal intermediate, Methamidophos-d6. Subsequent acetylation yields the desired labeled product. The availability of deuterated starting materials and established procedures for the synthesis of the non-labeled parent compound provide a solid foundation for the successful preparation of **Acephate-d6** for use as a high-purity analytical standard.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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